

The Electronic Absorption Spectrum of the Hexaaquanickel(II) Ion: A Technical Guide

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Compound of Interest

Compound Name: hexaaquanickel(II)

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Abstract

This technical guide provides a comprehensive examination of the electronic absorption spectrum of the **hexaaquanickel(II)** ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$. It is intended for researchers, scientists, and professionals in the field of drug development who utilize spectroscopic techniques for the characterization of transition metal complexes. This document details the theoretical underpinnings of the observed electronic transitions based on ligand field theory, presents quantitative spectral data, and offers a detailed experimental protocol for obtaining the absorption spectrum. Visualizations of the underlying electronic principles and experimental workflow are provided to facilitate a deeper understanding.

Introduction

The **hexaaquanickel(II)** ion, $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$, is a classic example of a first-row transition metal complex exhibiting a characteristic electronic absorption spectrum. The pale green color of aqueous solutions containing this ion is a direct consequence of the absorption of light in the visible region, which promotes electrons between d-orbitals that have been split by the octahedral ligand field of the six water molecules. An understanding of this spectrum is

fundamental to the study of coordination chemistry and has applications in various fields, including analytical chemistry, biochemistry, and materials science.

Theoretical Background: Ligand Field Theory and Electronic Transitions

The electronic spectrum of $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ can be rationalized using ligand field theory. In the free Ni^{2+} ion, the five d-orbitals are degenerate. However, in an octahedral complex, the ligands cause a splitting of these orbitals into two sets of different energies: the lower energy t_{2g} orbitals (d_{xy} , d_{xz} , d_{yz}) and the higher energy e_g orbitals ($d_{x^2-y^2}$, d_{z^2}).^[1] The energy difference between these sets is denoted as Δ_o or $10Dq$.

Nickel(II) is a d^8 ion. In the ground state of an octahedral $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ complex, the eight d-electrons occupy the orbitals in the configuration $t_{2g}^6e_g^2$. According to Hund's rule, this results in two unpaired electrons, giving rise to a $^3A_{2g}$ ground state term.^[2]

The absorption of light can promote an electron from a t_{2g} orbital to an e_g orbital. For a d^8 configuration in an octahedral field, there are three spin-allowed electronic transitions predicted by the Tanabe-Sugano diagram.^[2] These transitions are from the $^3A_{2g}$ ground state to the excited states: $^3T_{2g}$, $^3T_{1g}(F)$, and $^3T_{1g}(P)$.^[3] These transitions are Laporte-forbidden ($g \rightarrow g$), resulting in weak absorptions with low molar absorptivity values.^[4]

Quantitative Spectral Data

The electronic absorption spectrum of the **hexaaquanickel(II)** ion is characterized by three weak, broad absorption bands in the visible and near-infrared regions. The positions and intensities of these bands are summarized in the table below.

Electronic Transition	Wavelength (λ_{max}) (nm)	Wavenumber ($\tilde{\nu}$) (cm^{-1})	Molar Absorptivity (ϵ) ($\text{L mol}^{-1} \text{cm}^{-1}$)
$^3\text{A}_{2g} \rightarrow ^3\text{T}_{2g}$	~1150	~8700	~2.0
$^3\text{A}_{2g} \rightarrow ^3\text{T}_{1g}(\text{F})$	~720	~13900	~5.0
$^3\text{A}_{2g} \rightarrow ^1\text{E}_g$ (spin-forbidden) shoulder	~656	~15200	~1.0
$^3\text{A}_{2g} \rightarrow ^3\text{T}_{1g}(\text{P})$	~395	~25300	~5.2

Note: The exact values of λ_{max} and ϵ can vary slightly depending on the counter-ion and the concentration of the nickel(II) salt solution.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Determination of the UV-Vis Absorption Spectrum

This section provides a detailed methodology for obtaining the electronic absorption spectrum of the **hexaaquanickel(II)** ion and determining its molar absorptivity.

4.1. Materials and Instrumentation

- Nickel(II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$) or Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Deionized water
- Volumetric flasks (various sizes, e.g., 10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Analytical balance
- UV-Vis spectrophotometer (double-beam preferred)
- Quartz cuvettes (1 cm path length)

4.2. Preparation of Standard Solutions

- Stock Solution (e.g., 0.4 M): Accurately weigh a calculated amount of a nickel(II) salt (e.g., for $\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$, MW = 262.85 g/mol, weigh approximately 10.514 g for 100 mL of 0.4 M solution). Dissolve the salt in a 100 mL volumetric flask with deionized water, ensuring the solute is fully dissolved before filling to the calibration mark.
- Serial Dilutions: Prepare a series of standard solutions of lower concentrations (e.g., 0.2 M, 0.1 M, 0.05 M, 0.025 M) by performing serial dilutions of the stock solution using volumetric flasks and pipettes.

4.3. Spectrophotometric Measurement

- Instrument Warm-up: Turn on the spectrophotometer and allow it to warm up for at least 15-20 minutes to ensure a stable light source.
- Wavelength Scan:
 - Fill a clean cuvette with deionized water to serve as the blank.
 - Fill a second cuvette with one of the standard nickel(II) solutions (e.g., the 0.2 M solution).
 - Set the spectrophotometer to scan a wavelength range from approximately 300 nm to 1200 nm.
 - First, record the baseline with the blank cuvette.
 - Then, record the absorption spectrum of the nickel(II) solution.
 - Identify the wavelengths of maximum absorbance (λ_{max}) for the three main peaks.
- Absorbance Measurements for Beer's Law Plot:
 - Set the spectrophotometer to the first identified λ_{max} .
 - Zero the instrument with the blank (deionized water).
 - Measure and record the absorbance of each of the standard solutions, starting from the least concentrated. Rinse the cuvette with the next solution to be measured before filling.

- Repeat this process for the other identified λ_{max} values.

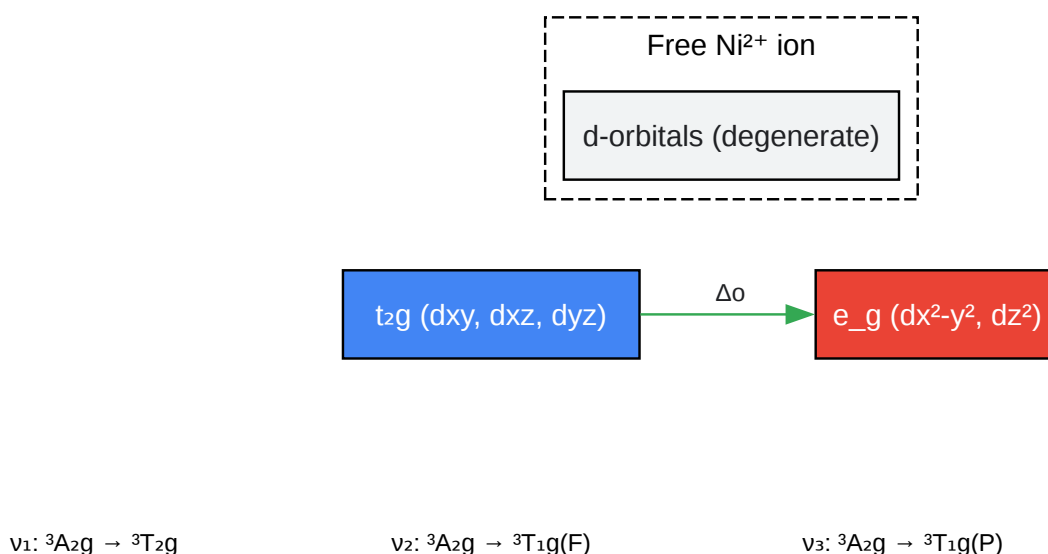
4.4. Data Analysis

- Beer's Law Plot: For each λ_{max} , create a plot of absorbance (y-axis) versus concentration (x-axis).
- Linear Regression: Perform a linear regression on the data. The plot should be linear and pass through the origin, as described by the Beer-Lambert Law ($A = \epsilon bc$), where A is absorbance, ϵ is the molar absorptivity, b is the path length (1 cm), and c is the concentration.
- Molar Absorptivity Calculation: The slope of the best-fit line is equal to the molar absorptivity (ϵ) for that specific wavelength.

Visualizations

d-Orbital Splitting and Electronic Transitions

The following diagram illustrates the splitting of the d-orbitals in an octahedral ligand field and the three spin-allowed electronic transitions for the d^8 $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ ion.

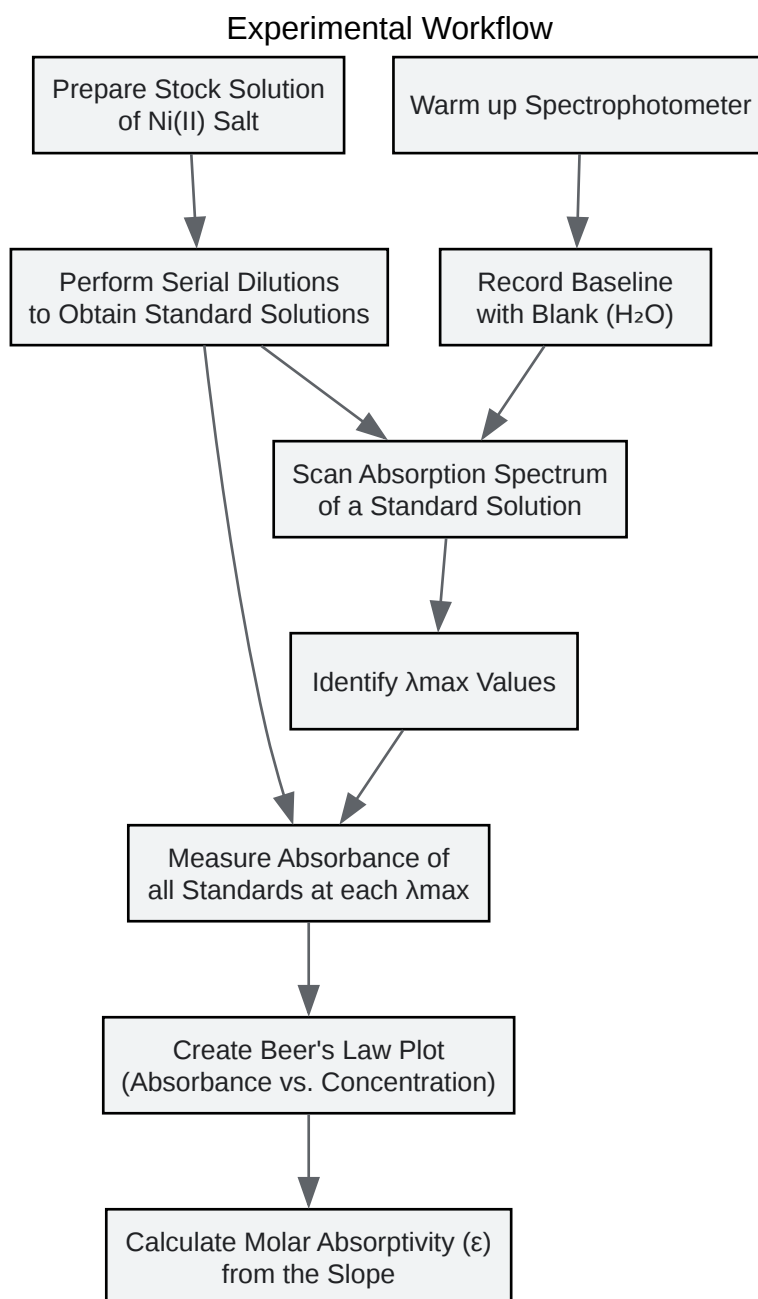


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Caption: d-Orbital splitting in an octahedral field for $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$.

Experimental Workflow for UV-Vis Spectroscopy

The diagram below outlines the key steps in the experimental determination of the electronic absorption spectrum.



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Caption: Workflow for UV-Vis spectroscopic analysis.

Conclusion

The electronic absorption spectrum of the **hexaaquanickel(II)** ion is a well-characterized and illustrative example of the application of ligand field theory to understand the properties of transition metal complexes. The three spin-allowed d-d transitions give rise to a spectrum with distinct, albeit weak, absorption bands. The experimental determination of this spectrum and the calculation of molar absorptivity provide valuable hands-on experience with fundamental spectroscopic techniques and data analysis. This guide serves as a comprehensive resource for researchers and professionals requiring a detailed understanding of the electronic structure and spectroscopic properties of this important coordination complex.

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